

Application Note: Determination of N-Nitroso-Deucravacitinib in Pharmaceutical Samples

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Compound of Interest

Compound Name: *N-nitroso-deucravacitinib*

Cat. No.: B16082428

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Introduction

Deucravacitinib is an oral, selective tyrosine kinase 2 (TYK2) inhibitor used in the treatment of moderate-to-severe plaque psoriasis.[1][2] During the pharmaceutical development and manufacturing process, there is a potential for the formation of nitrosamine impurities, such as **N-nitroso-deucravacitinib**. Nitrosamines are a class of compounds that are of significant concern due to their potential carcinogenic properties.[3][4] Regulatory bodies worldwide have set stringent limits on the presence of nitrosamine impurities in drug substances and products.[4][5]

This application note provides a general protocol for the detection and quantification of **N-nitroso-deucravacitinib** in pharmaceutical samples using Liquid Chromatography-High-Resolution Mass Spectrometry (LC-HRMS). The availability of a reference standard for **N-nitroso-deucravacitinib** is crucial for method development, validation, and routine quality control.[6] Several suppliers offer this reference material, often on a custom synthesis basis.[1][2][6][7][8][9][10][11][12][13][14] It is important to note that the synthesis of this specific nitrosamine has been reported to be challenging, which may impact its availability.[15] In cases

where the synthesis of the impurity is not feasible, a thorough justification and risk assessment may be required for regulatory submissions.[\[15\]](#)

This document is intended for researchers, scientists, and drug development professionals involved in the quality control and safety assessment of deucravacitinib.

Analytical Methodology

The recommended analytical technique for the determination of **N-nitroso-deucravacitinib** is LC-HRMS, which offers high sensitivity and selectivity, enabling the detection and quantification of trace-level impurities.[\[16\]](#)

Reference Standard

A certified reference standard of **N-nitroso-deucravacitinib** is required. Several vendors supply this standard, including isotopically labeled versions (e.g., **N-Nitroso-Deucravacitinib-D3**) which can be used as an internal standard for improved quantitative accuracy.[\[7\]](#)

Experimental Protocol

1. Reagents and Materials:

- **N-nitroso-deucravacitinib** reference standard
- **N-nitroso-deucravacitinib-d3** (internal standard)
- Deucravacitinib drug substance/product
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)

2. Standard Solution Preparation:

- Stock Standard Solution (SS): Accurately weigh and dissolve an appropriate amount of **N-nitroso-deucravacitinib** reference standard in a suitable solvent (e.g., methanol or acetonitrile) to obtain a concentration of 100 µg/mL.
- Working Standard Solutions (WS): Prepare a series of working standard solutions by serially diluting the stock solution with the initial mobile phase to cover the desired concentration range (e.g., 0.1 ng/mL to 100 ng/mL).
- Internal Standard (IS) Stock Solution: Prepare a stock solution of **N-nitroso-deucravacitinib-d3** at a concentration of 100 µg/mL.
- Internal Standard Working Solution: Dilute the IS stock solution to a final concentration of 10 ng/mL in the initial mobile phase.

3. Sample Preparation:

- Accurately weigh and transfer a specific amount of the deucravacitinib drug substance or a crushed tablet equivalent into a volumetric flask.
- Add a suitable extraction solvent (e.g., a mixture of methanol and water).
- Spike with the internal standard working solution.
- Sonicate for 15 minutes to ensure complete dissolution and extraction.
- Dilute to the mark with the extraction solvent and mix well.
- Centrifuge an aliquot of the solution at 10,000 rpm for 10 minutes.
- Transfer the supernatant to an LC vial for analysis.

4. LC-HRMS Conditions:

Parameter	Recommended Setting
Liquid Chromatography	
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Start with 5% B, ramp to 95% B over 10 min, hold for 2 min, return to initial conditions and equilibrate for 3 min.
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
High-Resolution Mass Spectrometry	
Ionization Mode	Positive Electrospray Ionization (ESI+)
Resolution	> 60,000
Scan Mode	Full Scan and/or Targeted SIM
Collision Energy	Optimize for the specific compound

5. Data Analysis:

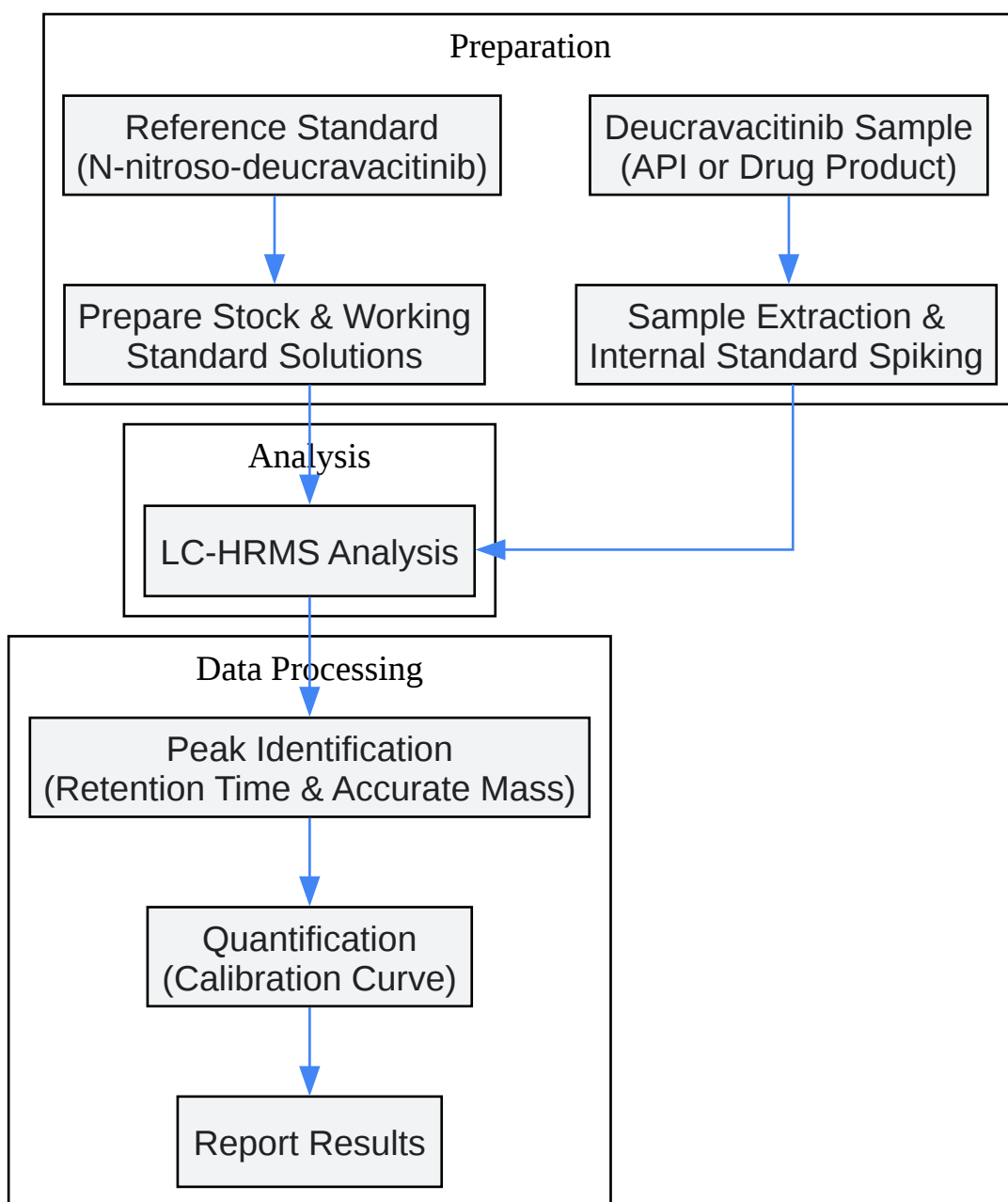
- Identify the **N-nitroso-deucravacitinib** peak in the chromatogram based on its retention time and accurate mass.
- Quantify the amount of **N-nitroso-deucravacitinib** in the sample by constructing a calibration curve from the peak areas of the working standard solutions.
- The use of an internal standard will correct for any variations in sample preparation and instrument response.

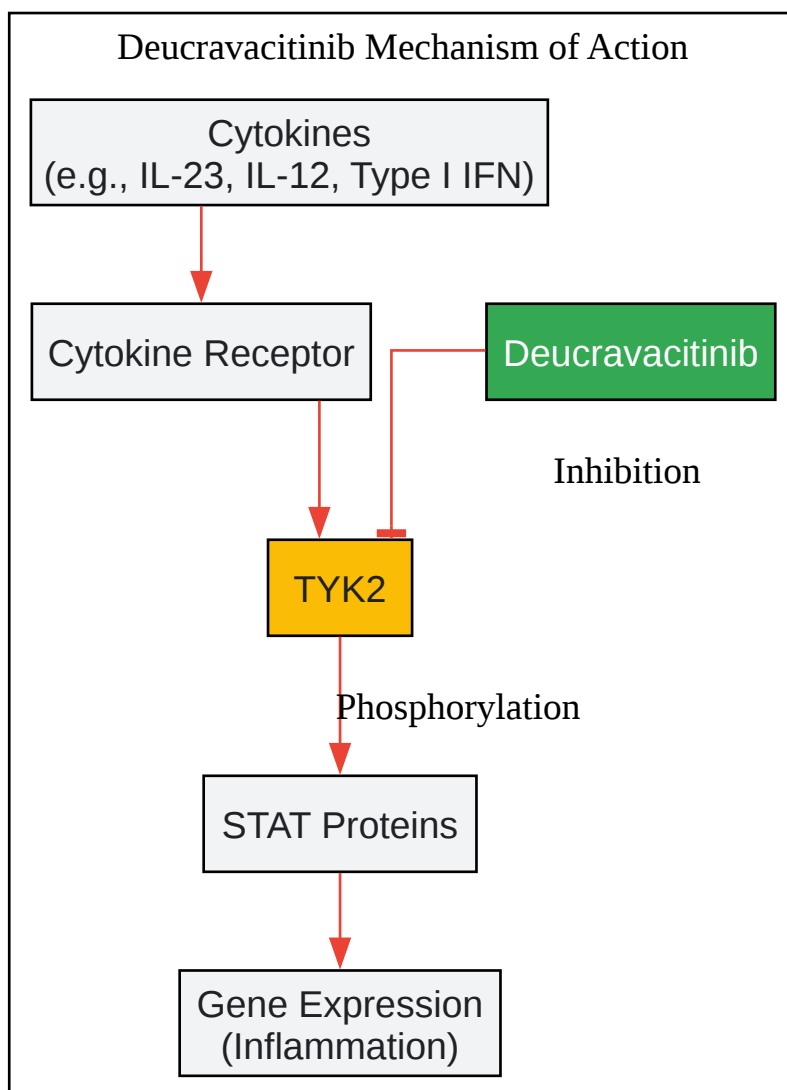
Data Presentation

The performance of the analytical method should be validated according to ICH guidelines. The following table summarizes the key validation parameters that should be assessed.

Validation Parameter	Acceptance Criteria
Specificity	No interference at the retention time of N-nitroso-deucravacitinib
Limit of Detection (LOD)	Signal-to-noise ratio ≥ 3
Limit of Quantitation (LOQ)	Signal-to-noise ratio ≥ 10
Linearity (r^2)	≥ 0.99
Accuracy (% Recovery)	80 - 120%
Precision (% RSD)	$\leq 15\%$

Experimental Workflow





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- To cite this document: BenchChem. [Application Note: Determination of N-Nitroso-Deucravacitinib in Pharmaceutical Samples]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16082428/docs#application-note-determination-of-n-nitroso-deucravacitinib-in-pharmaceutical-samples>]

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